

CAS number and IUPAC name for methylenecyclopentane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methylenecyclopentane

Cat. No.: B075326

[Get Quote](#)

An In-depth Technical Guide to **Methylenecyclopentane** for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **methylenecyclopentane**, including its chemical identity, physicochemical properties, synthesis methodologies, and its relevance in organic synthesis and drug discovery.

Chemical Identity and Properties

Methylenecyclopentane, an unsaturated cyclic hydrocarbon, is a valuable building block in organic synthesis.

Table 1: Chemical Identifiers for **Methylenecyclopentane**

Identifier	Value
IUPAC Name	methylenecyclopentane
CAS Number	1528-30-9
Molecular Formula	C ₆ H ₁₀
Synonyms	Cyclopentane, methylene-; Methylidenecyclopentane

Table 2: Physicochemical Properties of **Methylenecyclopentane**

Property	Value
Molecular Weight	82.14 g/mol
Appearance	Colorless liquid
Boiling Point	75-76 °C
Density	0.781 g/mL at 25 °C
Flash Point	-18 °C
Refractive Index	n _{20/D} 1.435

Synthesis of Methylenecyclopentane

Methylenecyclopentane can be synthesized through various routes. A common and effective method is the Wittig reaction, which involves the reaction of a phosphorus ylide with a ketone.

Experimental Protocol: Synthesis via Wittig Reaction

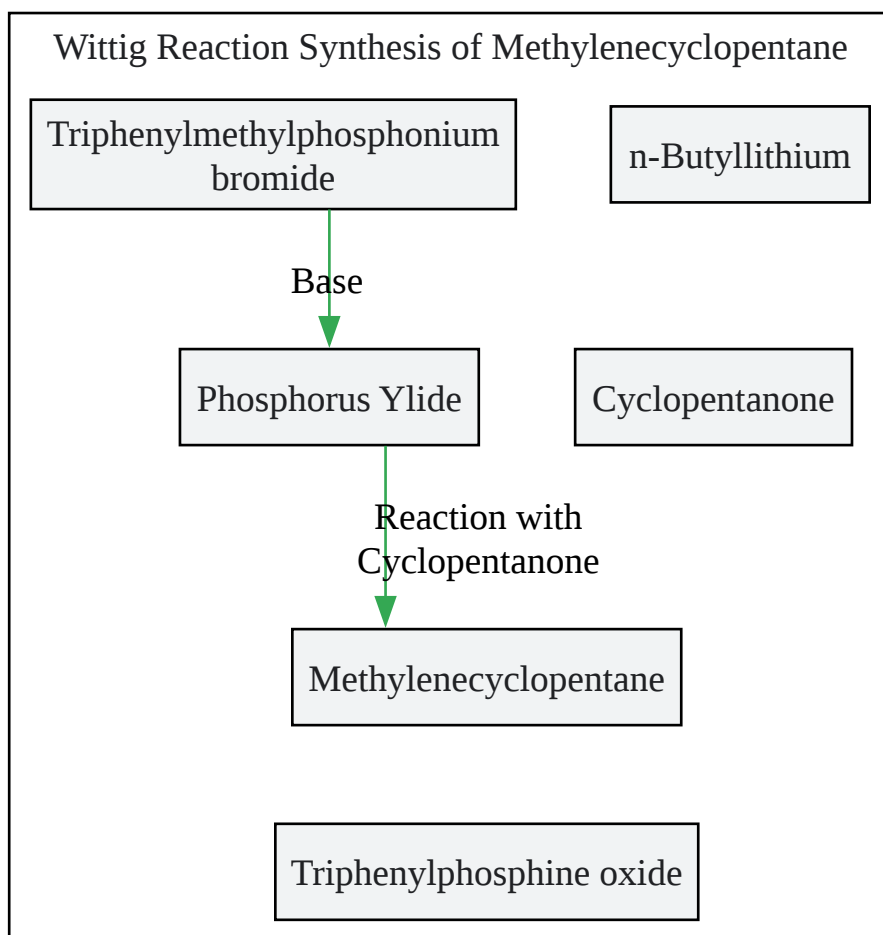
This protocol outlines the synthesis of a methylenecycloalkane, which is analogous to the synthesis of **methylenecyclopentane** by substituting cyclohexanone with cyclopentanone.^[1]

Materials:

- Triphenylmethylphosphonium bromide
- n-Butyllithium in ether
- Anhydrous ether
- Cyclopentanone (freshly distilled)
- Nitrogen gas supply
- Standard glassware for inert atmosphere reactions

Procedure:

- Set up a 500-mL three-necked round-bottomed flask equipped with a reflux condenser, an addition funnel, a mechanical stirrer, and a gas inlet tube. Maintain a gentle flow of nitrogen throughout the reaction.
- Add an ethereal solution of n-butyllithium (0.10 mole) and 200 mL of anhydrous ether to the flask.
- With stirring, cautiously add 35.7 g (0.10 mole) of triphenylmethylphosphonium bromide over a 5-minute period.
- Stir the resulting solution at room temperature for 4 hours.
- Add freshly distilled cyclopentanone (0.11 mole) dropwise. The solution will become colorless, and a white precipitate will form.
- Heat the mixture under reflux overnight.
- Allow the mixture to cool to room temperature and remove the precipitate by suction filtration.
- Wash the precipitate with 100 mL of ether. Combine the ethereal filtrates and extract with 100-mL portions of water until neutral.
- Dry the ethereal solution over calcium chloride.
- Carefully distill the ether through an 80-cm column packed with glass helices.
- Fractionate the residue to obtain pure **methylenecyclopentane**.



[Click to download full resolution via product page](#)

*Wittig reaction pathway for **methylenecyclopentane** synthesis.*

Role in Organic Synthesis and Drug Discovery

The exocyclic double bond of **methylenecyclopentane** is a key functional group for various chemical transformations, making it a valuable building block for more complex molecules, including those with therapeutic potential.^{[2][3]}

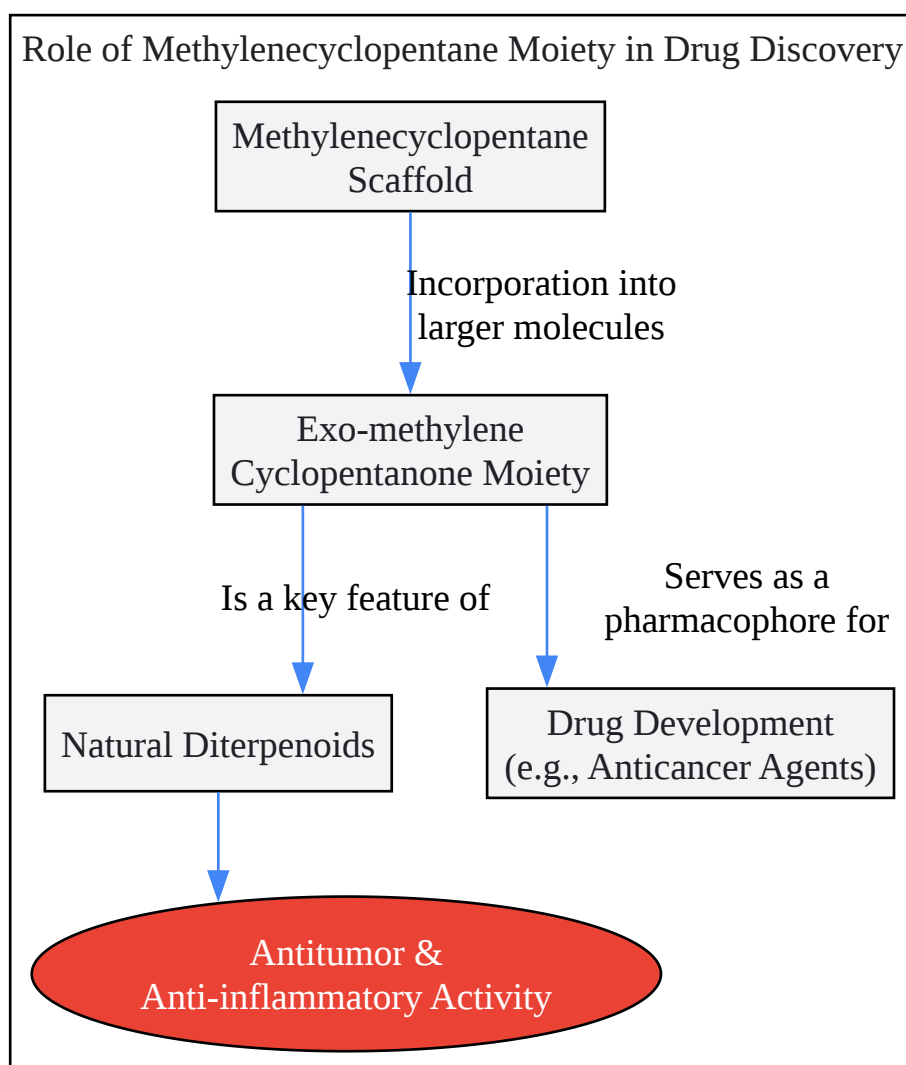
Building Block for Complex Molecules

Methylenecyclopentane can be used as a starting material in the synthesis of various carbocyclic and heterocyclic scaffolds.^[3] For instance, it can undergo reactions such as hydroboration-oxidation, epoxidation, and ozonolysis to introduce new functional groups.

Relevance in Drug Development

The exo-methylene cyclopentanone moiety, a derivative of **methylenecyclopentane**, is a structural feature in a number of natural tetracyclic diterpenoids that exhibit significant antitumor and anti-inflammatory activities.^[4] This highlights the importance of the **methylenecyclopentane** scaffold in the design of novel therapeutic agents.

Research has shown that synthetic derivatives of diterpenoids containing the exo-methylene cyclopentanone structure display potent cytotoxicity against human cancer cell lines.^[4] This suggests that the **methylenecyclopentane** core can serve as a pharmacophore for the development of new anticancer drugs.



[Click to download full resolution via product page](#)

Logical relationship of the **methylenecyclopentane** moiety in drug discovery.

Conclusion

Methylenecyclopentane is a versatile chemical compound with significant applications in organic synthesis. Its utility as a building block for complex molecular architectures, combined with the demonstrated biological activity of its derivatives, underscores its importance for researchers, scientists, and professionals in the field of drug development. Further exploration of the reactivity and applications of **methylenecyclopentane** is likely to lead to the discovery of novel molecules with valuable therapeutic properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. Show how you would synthesize each compound using methylenecyclop... | Study Prep in Pearson+ [pearson.com]
- 3. Cyclopentane synthesis [organic-chemistry.org]
- 4. Synthesis and biological evaluation of novel exo-methylene cyclopentanone tetracyclic diterpenoids as antitumor agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [CAS number and IUPAC name for methylenecyclopentane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075326#cas-number-and-iupac-name-for-methylenecyclopentane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com